

Preventing aFGF (102-111) degradation in culture media

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Compound of Interest

Compound Name: FGF acidic I (102-111) (bovine brain)

Cat. No.: B3249870

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Technical Support Center: aFGF (102-111) Stability

This guide provides researchers, scientists, and drug development professionals with essential information, troubleshooting advice, and detailed protocols to prevent the degradation of acidic fibroblast growth factor (aFGF) fragment (102-111) in cell culture media. Maintaining the biological activity of this peptide is critical for obtaining reliable and reproducible experimental results.

Frequently Asked Questions (FAQs)

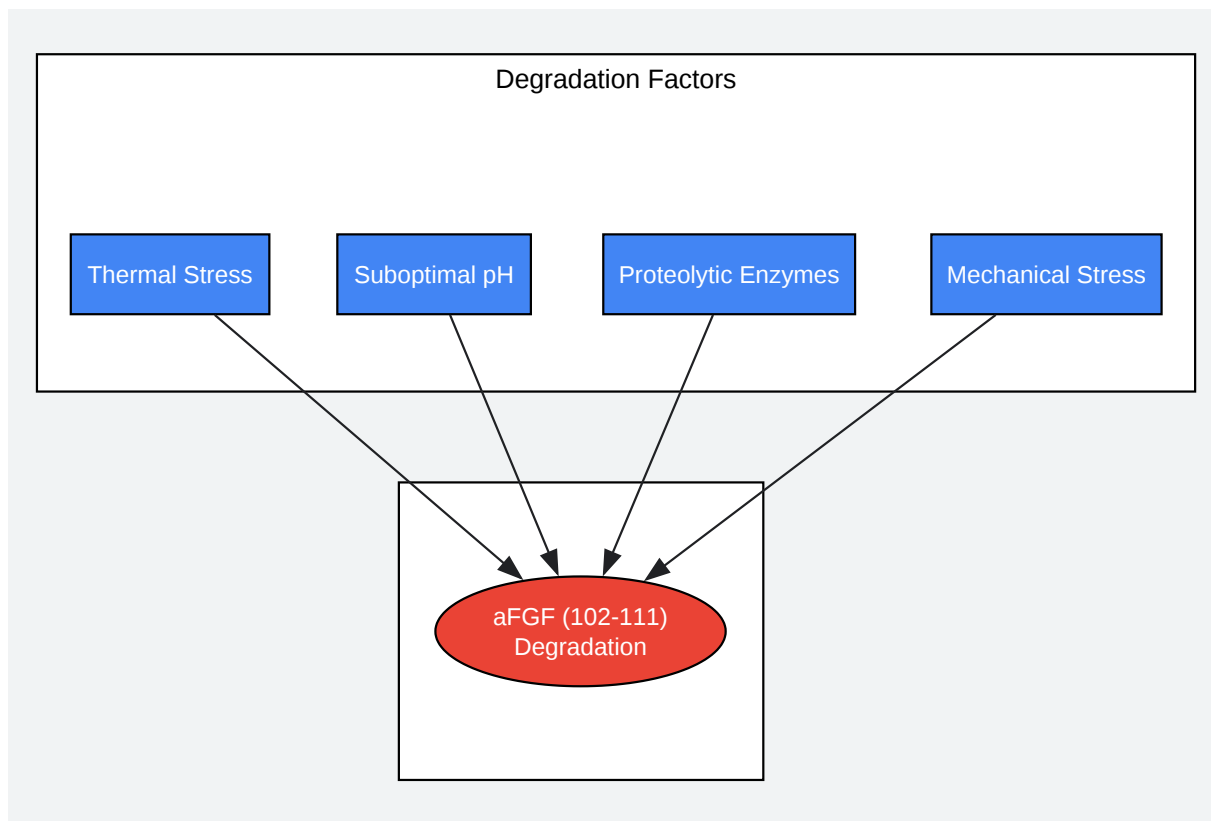
Q1: What is aFGF (102-111) and why is its stability in culture media a concern?

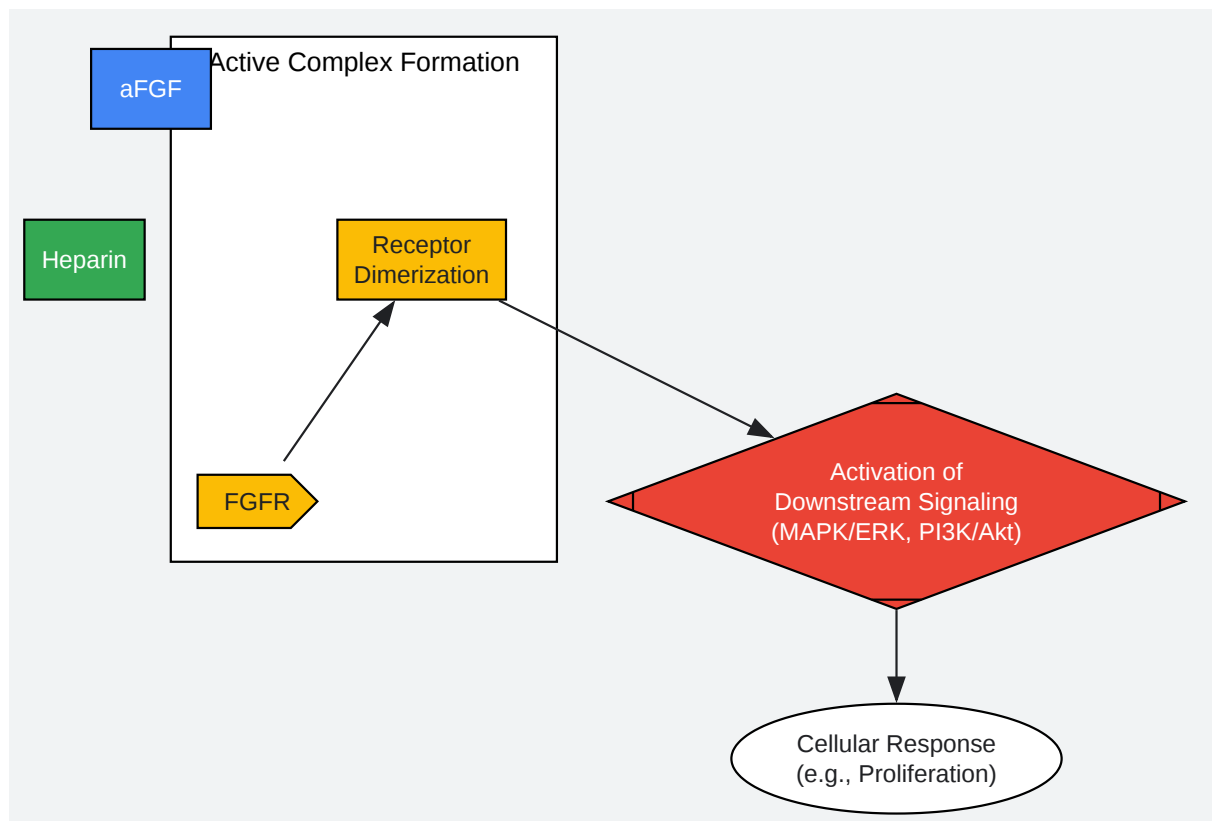
A: aFGF (102-111) is a peptide fragment derived from acidic fibroblast growth factor (aFGF), a potent mitogen that plays a key role in processes like angiogenesis and wound healing.[1][2][3] Like the full-length protein, this fragment is susceptible to various environmental factors in standard cell culture conditions, which can lead to its degradation.[4] This degradation results in a loss of biological activity, leading to inconsistent experimental outcomes, reduced cell proliferation, and inaccurate data.[4] Factors such as temperature, pH, and enzymatic activity can compromise the peptide's integrity.[5][6][7]

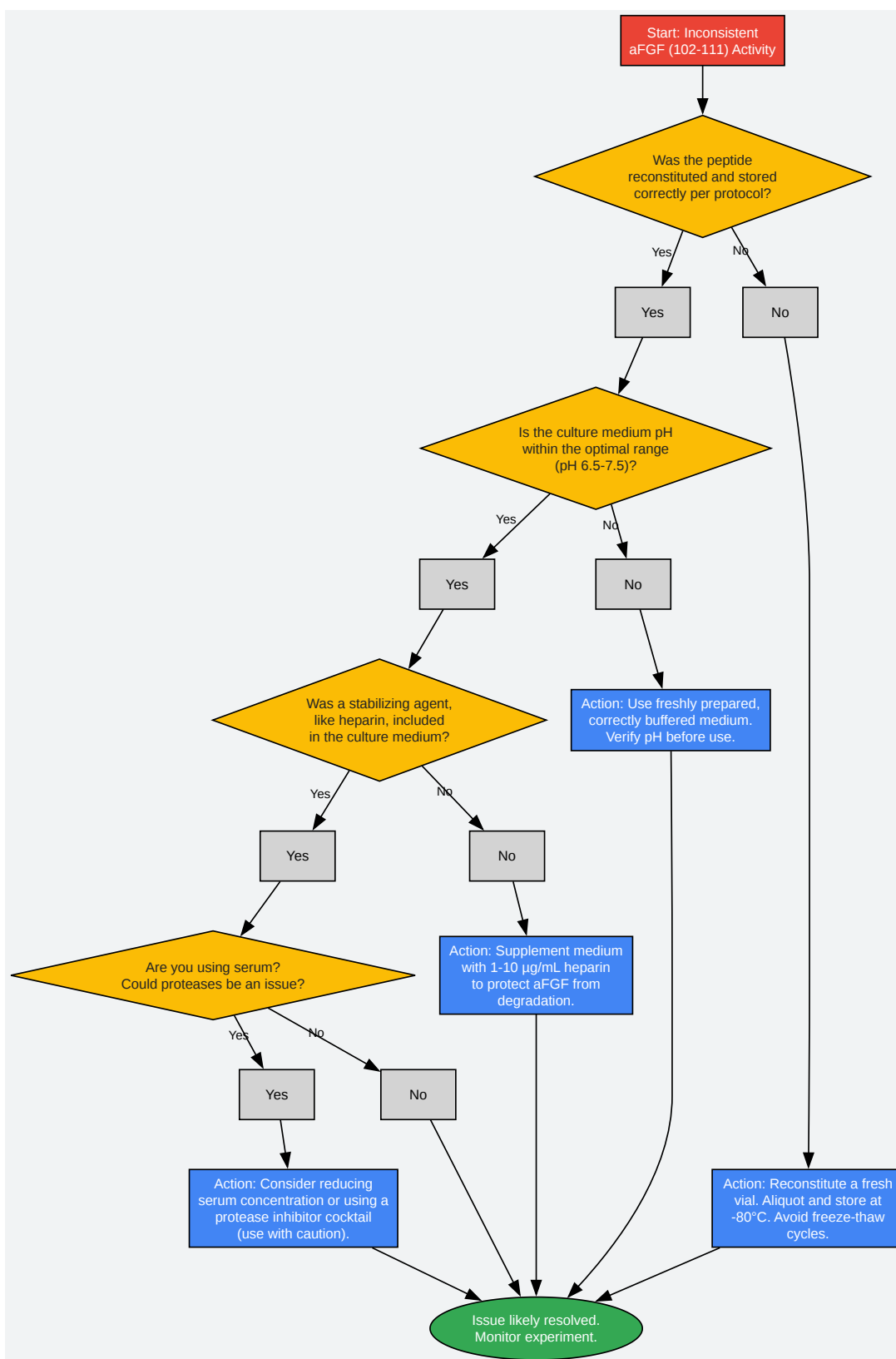
Q2: What are the primary factors that cause aFGF (102-111) degradation in culture media?

A: The degradation of aFGF and its fragments in culture media is a multifaceted issue. The primary factors include:

- **Thermal Stress:** FGF proteins are known to have poor thermal stability; elevated temperatures can cause aggregation and precipitation.[\[5\]](#)
- **Suboptimal pH:** Stability is highly dependent on pH. For the related FGF20, the highest thermal stability is observed near neutral pH, while instability and aggregation are noted at a pH below 5.0.[\[8\]](#) For aFGF, activity can be lost at pH values below 5 and above 8.[\[7\]](#)
- **Proteolytic Degradation:** Proteases, either present in serum supplements or secreted by the cultured cells themselves, can enzymatically cleave the peptide, rendering it inactive.[\[1\]](#)[\[7\]](#)
- **Mechanical Stress:** Physical forces, such as vigorous shaking or agitation, can induce protein denaturation and aggregation.[\[9\]](#)
- **Oxidation:** The presence of free thiol groups in the full-length aFGF protein suggests a potential susceptibility of its fragments to oxidation, which can alter its conformation and function.[\[10\]](#)







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